

# 3,5-Dichloro-4-methylpyridine molecular weight and formula

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## Compound of Interest

Compound Name: 3,5-Dichloro-4-methylpyridine

Cat. No.: B009390

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An In-depth Technical Guide on **3,5-Dichloro-4-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the chemical compound **3,5-Dichloro-4-methylpyridine**, also known as 3,5-Dichloro-4-picoline. The primary focus of this guide is to present its fundamental molecular properties.

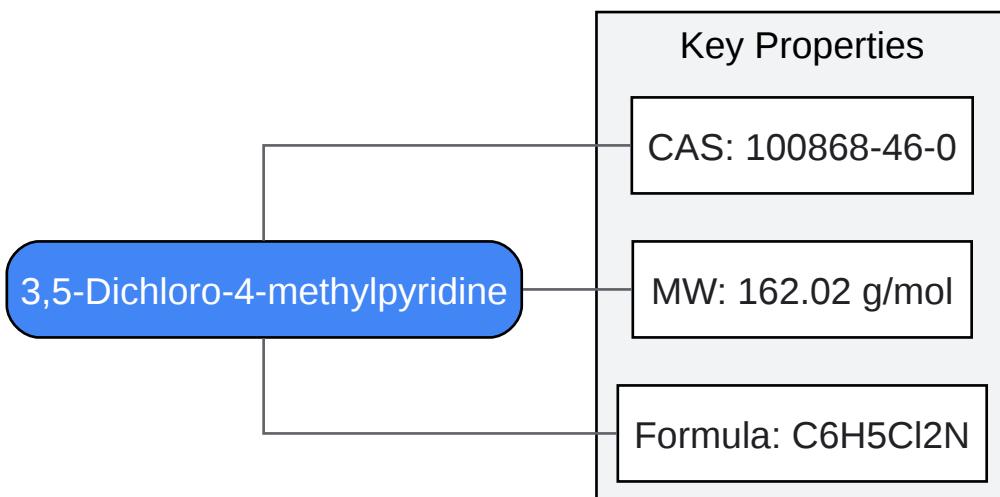
## Core Molecular Data

The fundamental properties of **3,5-Dichloro-4-methylpyridine** are summarized below. This data is essential for any experimental design, synthesis, or analysis involving this compound.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> N <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	162.02 g/mol <sup>[1]</sup> <sup>[2]</sup>
Monoisotopic Mass	160.9799046 Da <sup>[3]</sup> <sup>[4]</sup>
CAS Number	100868-46-0 <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>

## Compound Identification

A visual representation of the key identifiers for **3,5-Dichloro-4-methylpyridine** is provided below to facilitate quick reference.

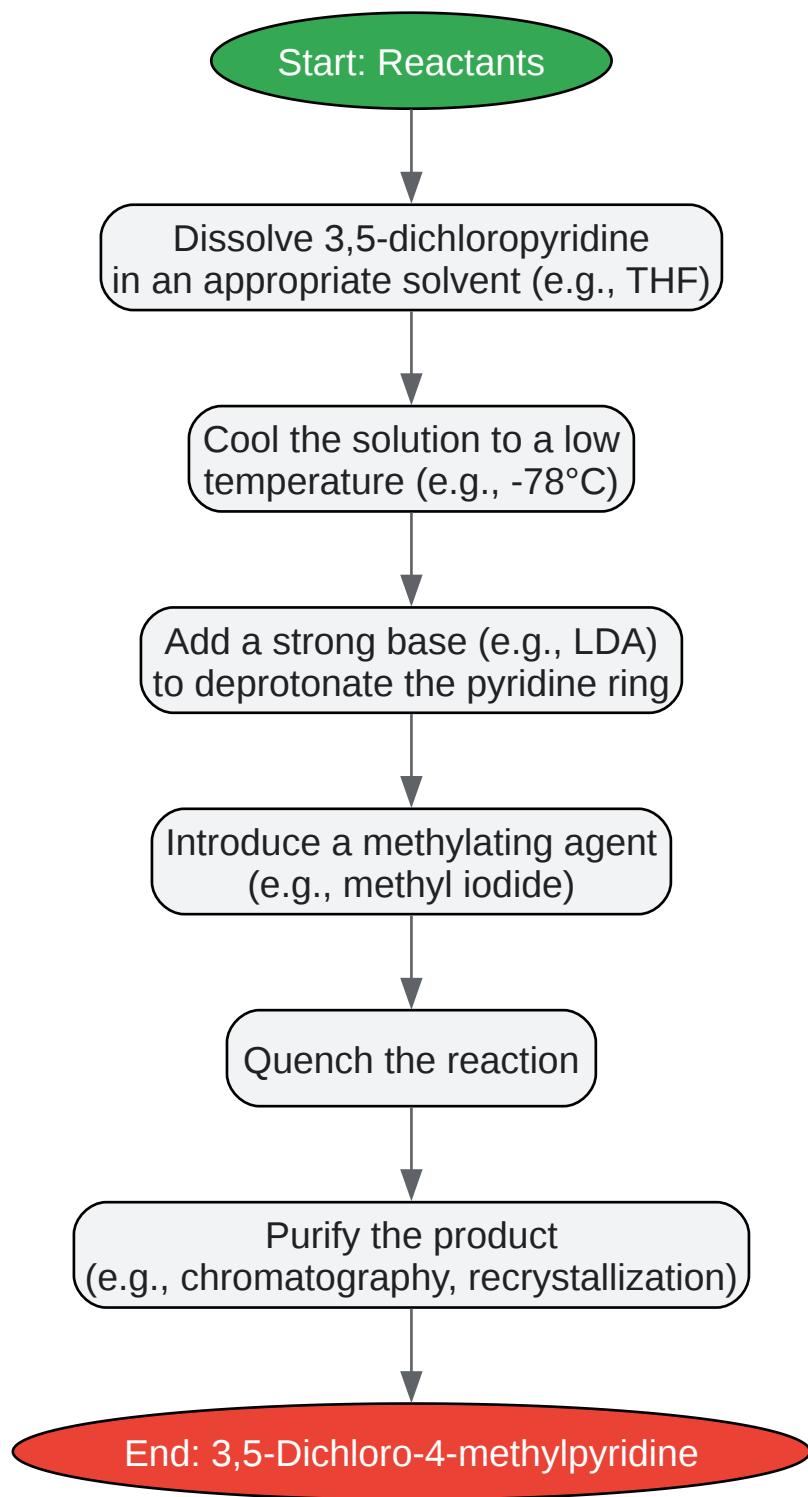


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#### Key Identifiers for **3,5-Dichloro-4-methylpyridine**

## Experimental Protocols

Detailed experimental protocols for the synthesis of **3,5-Dichloro-4-methylpyridine** can be found in the chemical literature. One common method involves the reaction of 3,5-dichloropyridine with an appropriate methylating agent. A generalized workflow for such a synthesis is outlined below.

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Generalized Synthesis Workflow

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## References

- 1. synchem.de [synchem.de]
- 2. CAS # 100868-46-0, 3,5-Dichloro-4-picoline, 3,5-Dichloro-4-methylpyridine - chemBlink [chemblink.com]
- 3. 3,5-Dichloro-4-methylpyridine | C<sub>6</sub>H<sub>5</sub>Cl<sub>2</sub>N | CID 10953827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
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